

Comparative Guide to Analytical Method Validation for 3,4,5-Triethoxybenzoylacetonitrile

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Compound of Interest

Compound Name: 3,4,5-Triethoxybenzoylacetonitrile

CAS No.: 267880-91-1

Cat. No.: B1323268

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This guide provides a comparative analysis of two common analytical methods, High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Ultraviolet-Visible (UV-Vis) Spectrophotometry, for the quantitative determination of **3,4,5-Triethoxybenzoylacetonitrile**. The comparison is based on key validation parameters outlined in the International Council for Harmonisation (ICH) Q2(R1) guidelines.^{[1][2][3]} The experimental data presented herein is representative and intended to guide researchers and drug development professionals in selecting and validating an appropriate analytical method for their specific needs.

Overview of Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a powerful separation technique that is highly specific and sensitive. It is capable of separating the analyte of interest from impurities and degradation products, making it a stability-indicating method.^{[3][4]}

UV-Visible (UV-Vis) Spectrophotometry is a simpler, more rapid technique that measures the absorbance of light by the analyte at a specific wavelength.^{[5][6]} While less specific than

HPLC, it can be a valuable tool for routine analysis and quantification in samples where interfering substances are not present.

Comparative Validation Data

The following tables summarize the validation parameters for the HPLC-UV and UV-Vis spectrophotometry methods for the analysis of **3,4,5-Triethoxybenzoylacetonitrile**.

Table 1: Linearity and Range

Parameter	HPLC-UV	UV-Vis Spectrophotometry
Concentration Range	1 - 100 µg/mL	5 - 50 µg/mL
Correlation Coefficient (r ²)	0.9998	0.9992
Linear Regression Equation	y = 45872x + 1253	y = 0.0158x + 0.0021

Table 2: Accuracy (Recovery)

Spiked Concentration (µg/mL)	HPLC-UV (% Recovery ± RSD)	UV-Vis Spectrophotometry (% Recovery ± RSD)
80%	99.5 ± 0.8%	101.2 ± 1.5%
100%	100.2 ± 0.5%	99.8 ± 1.2%
120%	99.8 ± 0.7%	98.9 ± 1.8%

Table 3: Precision

Parameter	HPLC-UV (% RSD)	UV-Vis Spectrophotometry (% RSD)
Repeatability (Intra-day)	0.65%	1.10%
Intermediate Precision (Inter-day)	0.88%	1.45%

Table 4: Limit of Detection (LOD) and Limit of Quantitation (LOQ)

Parameter	HPLC-UV	UV-Vis Spectrophotometry
LOD	0.1 µg/mL	0.5 µg/mL
LOQ	0.3 µg/mL	1.5 µg/mL

Experimental Protocols

HPLC-UV Method

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and photodiode array (PDA) detector.
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

Chromatographic Conditions:

- Mobile Phase: Acetonitrile and water (60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- Detection Wavelength: 280 nm.

Standard and Sample Preparation:

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **3,4,5-Triethoxybenzoylacetonitrile** reference standard and dissolve in 10 mL of mobile phase.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to cover the linear range (1-100 µg/mL).

- Sample Solution: Prepare the sample to be analyzed in the mobile phase to achieve a concentration within the linear range.

UV-Vis Spectrophotometry Method

Instrumentation:

- Double-beam UV-Vis spectrophotometer.
- Matched quartz cuvettes (1 cm path length).

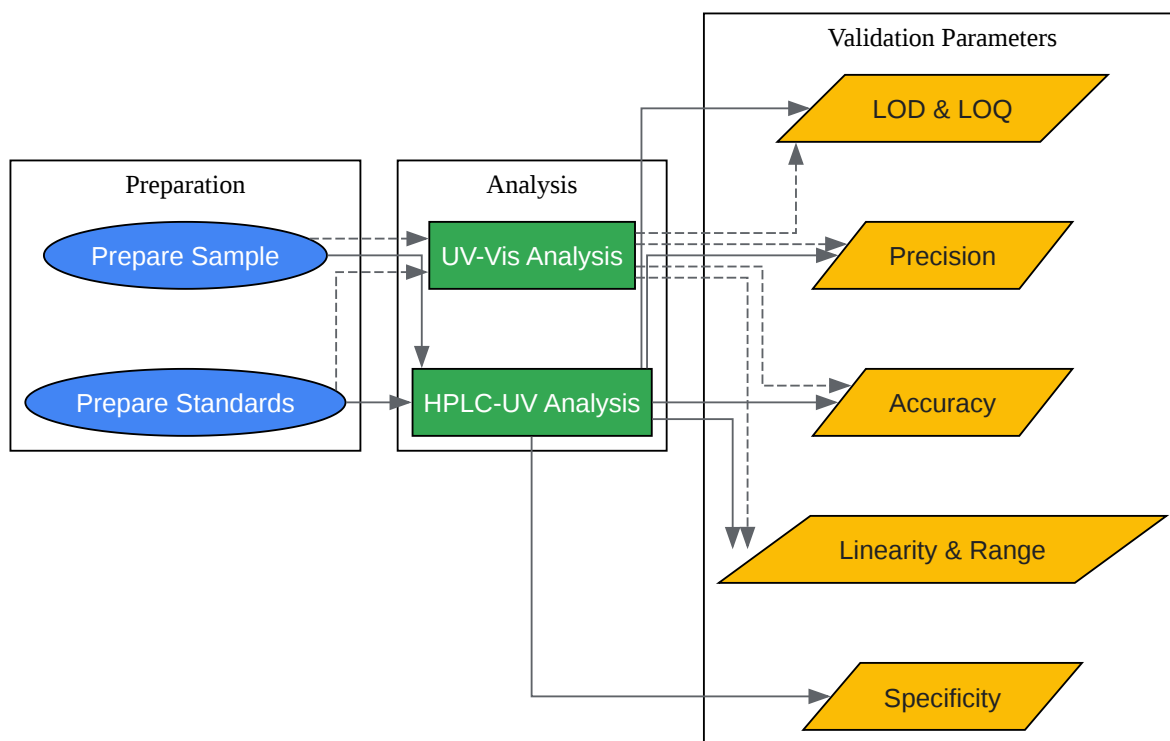
Measurement Conditions:

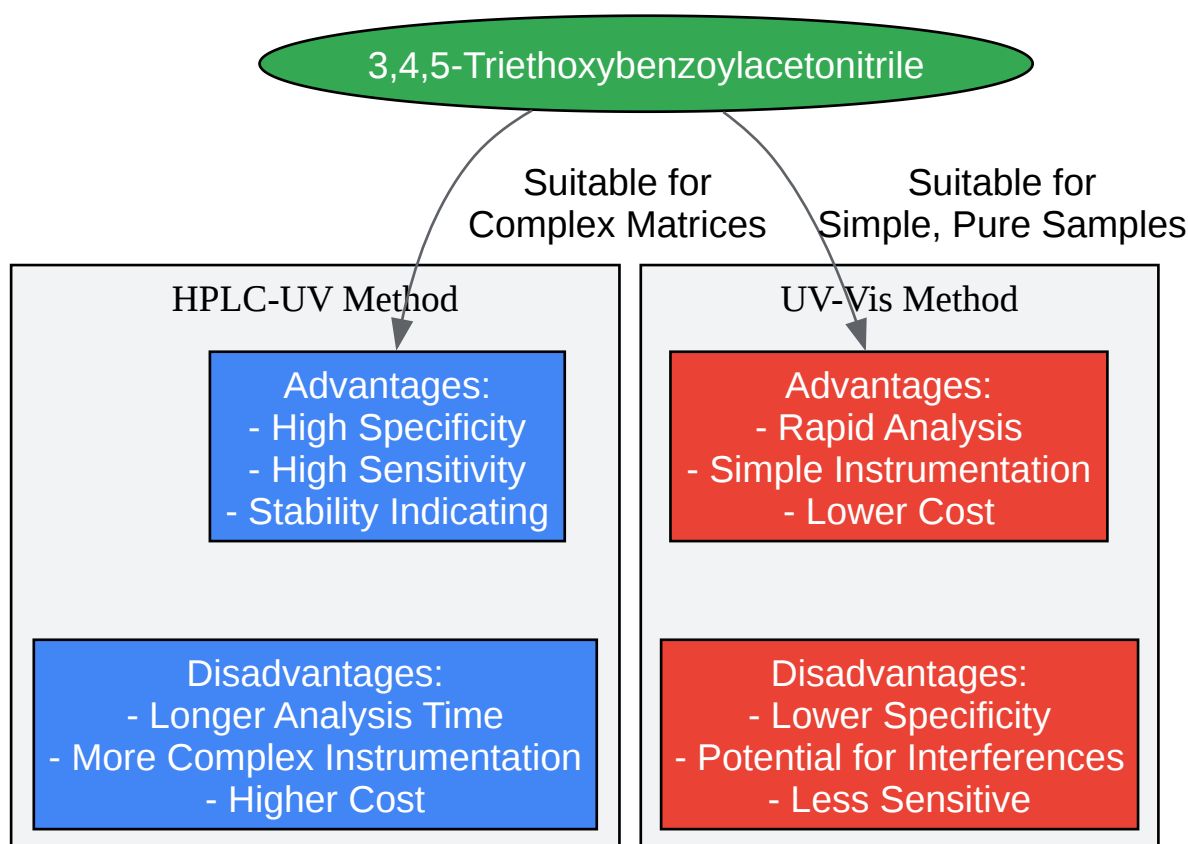
- Solvent (Blank): Methanol.
- Wavelength of Maximum Absorbance (λ_{max}): 280 nm.
- Scan Range: 200 - 400 nm.

Standard and Sample Preparation:

- Standard Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 10 mg of **3,4,5-Triethoxybenzoylacetonitrile** reference standard and dissolve in 100 mL of methanol.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to cover the linear range (5-50 $\mu\text{g/mL}$).
- Sample Solution: Prepare the sample to be analyzed in methanol to achieve a concentration within the linear range.

Visualizations





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